

Application Notes and Protocols for Quizalofop-ethyl-d3 Certified Reference Material

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quizalofop-ethyl-d3

Cat. No.: B1413714

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Quizalofop-ethyl is a selective, post-emergence herbicide widely used for the control of annual and perennial grass weeds in a variety of broadleaf crops such as soybeans, cotton, sugar beets, and vegetables.[1][2][3][4][5][6] It belongs to the aryloxyphenoxypropionate chemical class, often referred to as "fop" herbicides.[3][4] The herbicidal activity of Quizalofop-ethyl is primarily attributed to its R-enantiomer, Quizalofop-p-ethyl.[4][7]

This document provides detailed application notes and protocols for the use of **Quizalofop-ethyl-d3** as a certified reference material (CRM) for calibration and accurate quantification of Quizalofop-ethyl in various matrices. The use of a deuterated internal standard like **Quizalofop-ethyl-d3** is crucial for compensating for matrix effects and variations in sample preparation and instrument response, thereby ensuring the reliability and accuracy of analytical data.[8]

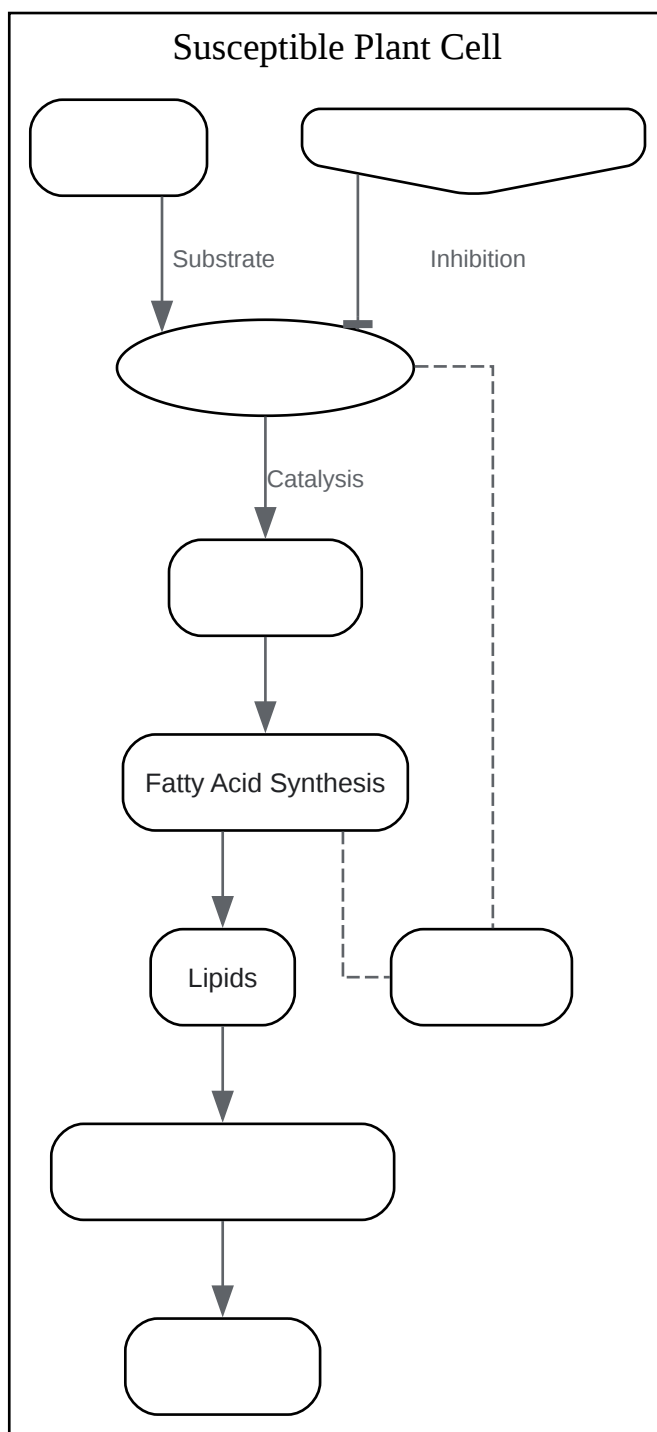
Physicochemical Properties of Quizalofop-ethyl

A summary of the key physicochemical properties of Quizalofop-ethyl is presented in the table below.

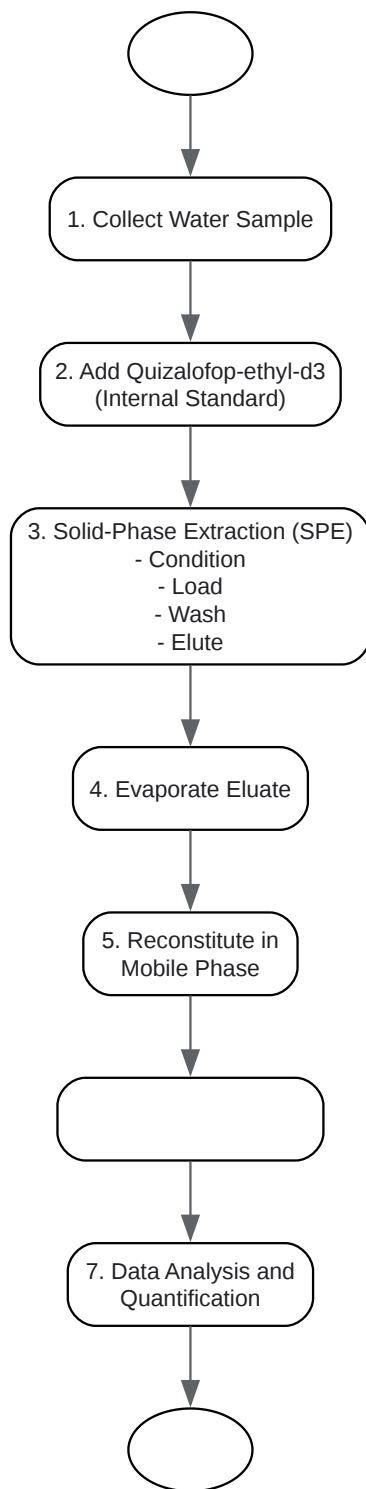
| Property | Value | Reference |
|-------------------|---|--------------|
| Chemical Name | ethyl 2-[4-(6-chloroquinoxalin-2-yl)oxy]phenoxy]propanoate | [9] |
| CAS Number | 76578-14-8 | [9][10][11] |
| Molecular Formula | C ₁₉ H ₁₇ ClN ₂ O ₄ | [1][4][5][9] |
| Molecular Weight | 372.8 g/mol | [1][4][9] |
| Appearance | Colorless to pale brown crystals | [1][9][12] |
| Water Solubility | 0.3 - 0.4 mg/L @ 20°C | [1][12] |
| Melting Point | 76-77 °C | [12] |
| XLogP3 | 4.3 | [9] |

Mode of Action

Quizalofop-ethyl is a systemic herbicide that is absorbed through the leaves of grass weeds and translocated throughout the plant, accumulating in the meristematic tissues.[1][3][4][7][9] Its mode of action involves the inhibition of the enzyme Acetyl-CoA carboxylase (ACCase).[2][3][4][5][7][13] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of cell membranes and for energy storage.[2][3][4][5] By inhibiting ACCase, Quizalofop-ethyl disrupts the production of lipids, leading to a cessation of cell membrane formation and ultimately, the death of the susceptible grass weed.[2][3][4][5] Broadleaf crops are generally tolerant to Quizalofop-ethyl due to the presence of an insensitive form of the ACCase enzyme.[5]



LC-MS/MS Sample Preparation and Analysis Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. coromandel.biz [coromandel.biz]
- 2. peptechbio.com [peptechbio.com]
- 3. chemicalwarehouse.com [chemicalwarehouse.com]
- 4. pomais.com [pomais.com]
- 5. How Quizalofop-P-ethyl Targets Grassy Weeds with Precision in Crop Fields [jindunchemical.com]
- 6. hpc-standards.com [hpc-standards.com]
- 7. Quizalofop-ethyl (Ref: DPX Y6202) [sitem.herts.ac.uk]
- 8. Determination of Residues of Quizalofop-p-ethyl and Its Metabolite in Adzuki Bean and Soil [jstage.jst.go.jp]
- 9. Quizalofop-ethyl | C₁₉H₁₇ClN₂O₄ | CID 53518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Quizalofop-ethyl certified reference material, TraceCERT®, Manufactured by: Sigma-Aldrich Production GmbH, Switzerland | Sigma-Aldrich [sigmaaldrich.com]
- 11. accustandard.com [accustandard.com]
- 12. EXTOWNET PIP - QUIZALOFOP-P-ETHYL [extownet.orst.edu]
- 13. Quizalofop - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Quizalofop-ethyl-d₃ Certified Reference Material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1413714#quizalofop-ethyl-d3-certified-reference-material-for-calibration]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com